

Long-term storage conditions for ONO-4057 powder

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Compound of Interest

Compound Name: ONO4057

Cat. No.: B1677316

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ONO-4057 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information on the long-term storage, handling, and experimental application of ONO-4057 powder.

Frequently Asked Questions (FAQs)

Q1: What is ONO-4057 and what is its mechanism of action?

ONO-4057 is a potent and selective antagonist of the Leukotriene B₄ (LTB₄) receptor, specifically the high-affinity BLT1 receptor.^[1] LTB₄ is a powerful lipid mediator involved in inflammatory responses. By blocking the LTB₄ receptor, ONO-4057 inhibits downstream signaling pathways that lead to neutrophil chemotaxis, aggregation, and degranulation, thereby reducing inflammation.^{[1][2]}

Q2: What are the recommended long-term storage conditions for ONO-4057 powder?

For long-term storage, ONO-4057 powder should be kept in a tightly sealed container at -20°C. For short-term storage (days to weeks), it can be stored at 0-4°C. The compound is stable for several weeks at ambient temperature during shipping.

Q3: How should I prepare a stock solution of ONO-4057?

ONO-4057 is soluble in dimethyl sulfoxide (DMSO). To prepare a stock solution, dissolve the powder in high-quality, anhydrous DMSO. For example, to make a 10 mM stock solution, dissolve 4.71 mg of ONO-4057 (Molecular Weight: 470.55 g/mol) in 1 mL of DMSO. Vortex briefly to ensure complete dissolution.

Q4: How should I store the ONO-4057 stock solution?

Aliquoted stock solutions in DMSO should be stored at -20°C to minimize freeze-thaw cycles. For short-term use (days to weeks), the stock solution can be kept at 0-4°C.

Storage and Stability

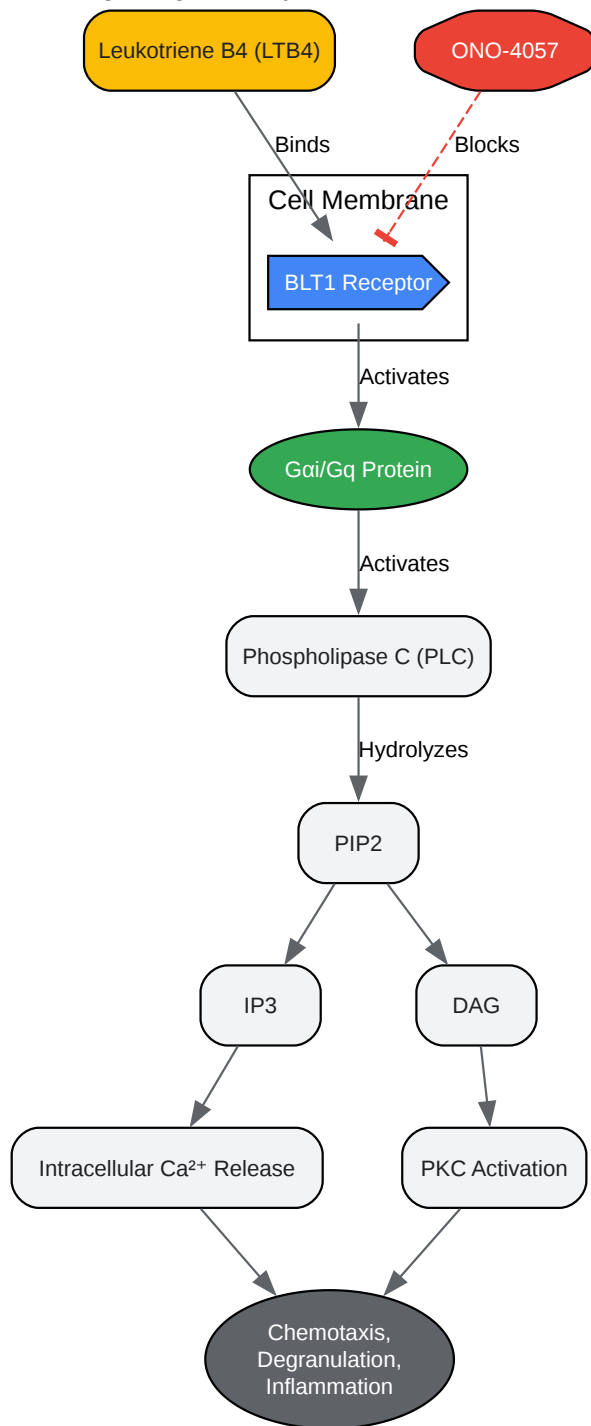
Proper storage of ONO-4057 powder is crucial to maintain its stability and activity. The following table summarizes the recommended storage conditions.

Condition	Temperature	Duration	Notes
Long-Term Storage	-20°C	Months to Years	Keep in a tightly sealed, light-protected container.
Short-Term Storage	0-4°C	Days to Weeks	Ensure the container is well-sealed to prevent moisture absorption.
Shipping	Ambient	Up to a few weeks	Stable for the duration of typical shipping times.
Stock Solution	-20°C	Months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.

LTB4 Signaling Pathway and ONO-4057 Inhibition

The diagram below illustrates the Leukotriene B4 (LTB4) signaling pathway via the BLT1 receptor and the mechanism of inhibition by ONO-4057.

LTB4 Signaling Pathway and ONO-4057 Inhibition

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Caption: LTB4 signaling pathway and ONO-4057's inhibitory action.

Experimental Protocols

Neutrophil Chemotaxis Assay

This protocol provides a detailed methodology for assessing the inhibitory effect of ONO-4057 on LTB₄-induced neutrophil chemotaxis using a Boyden chamber or Transwell® inserts.

Materials:

- ONO-4057
- Leukotriene B₄ (LTB₄)
- Ficoll-Paque
- Dextran
- Hanks' Balanced Salt Solution (HBSS) with Ca²⁺/Mg²⁺
- Fetal Bovine Serum (FBS)
- Trypan Blue
- Boyden chamber or 96-well Transwell® plate (5 µm pore size)
- Cell viability assay reagent (e.g., CellTiter-Glo®)

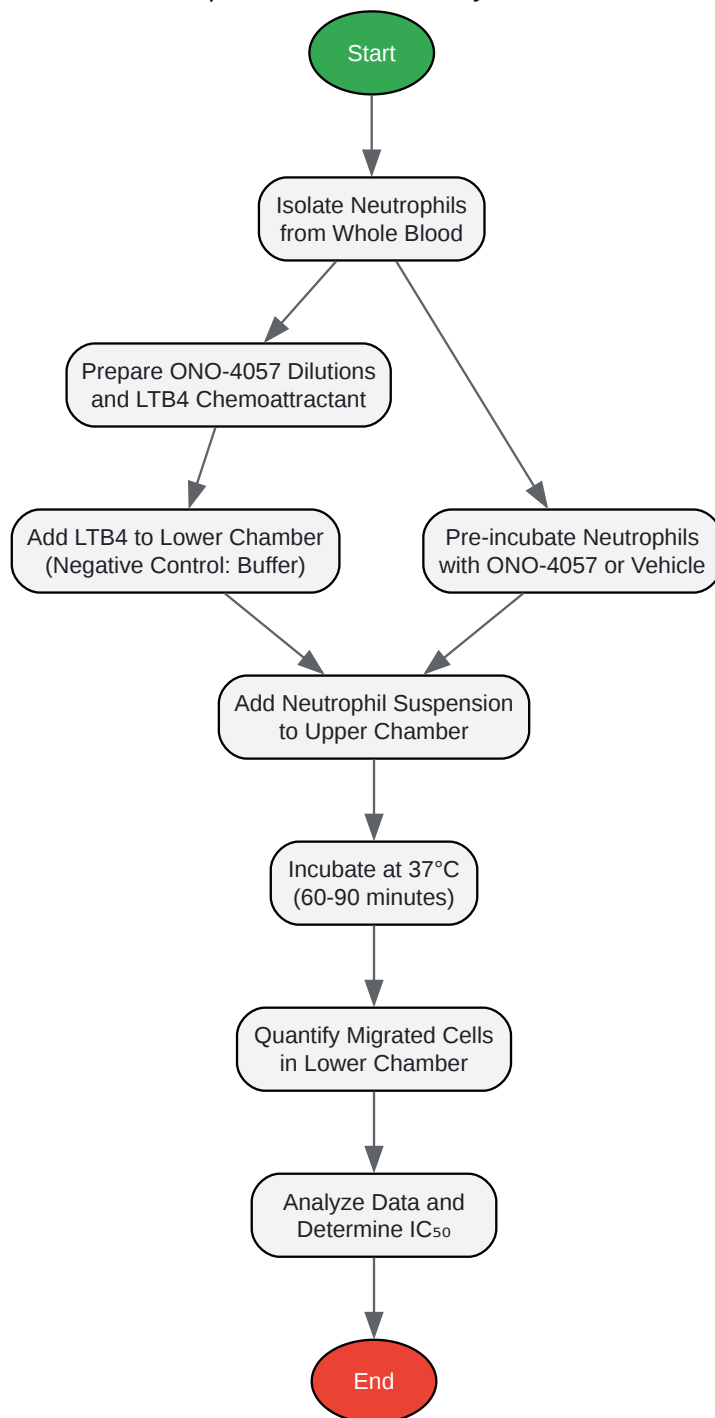
Procedure:

- Neutrophil Isolation:
 - Isolate neutrophils from fresh, anticoagulated whole blood using Ficoll-Paque density gradient centrifugation followed by dextran sedimentation.
 - Lyse remaining red blood cells with a lysis buffer.
 - Wash the neutrophil pellet with HBSS and resuspend in HBSS containing 0.5% FBS.

- Determine cell concentration and viability using a hemocytometer and Trypan Blue. Viability should be >95%.
- Adjust the cell suspension to 1×10^6 cells/mL.
- Assay Setup:
 - Prepare a serial dilution of ONO-4057 in HBSS with 0.5% FBS.
 - Prepare the LTB4 chemoattractant solution in HBSS with 0.5% FBS at a pre-determined optimal concentration (e.g., 10 nM).
 - Add the LTB4 solution to the lower wells of the chemotaxis chamber.
 - In separate wells, use HBSS with 0.5% FBS as a negative control.
 - Pre-incubate the neutrophil suspension with various concentrations of ONO-4057 (or vehicle control) for 30 minutes at 37°C.
 - Add the pre-incubated neutrophil suspension to the upper chamber of the Transwell® inserts.
- Incubation and Migration:
 - Incubate the plate at 37°C in a 5% CO₂ incubator for 60-90 minutes to allow for neutrophil migration.
- Quantification of Migration:
 - After incubation, carefully remove the inserts.
 - Quantify the number of migrated cells in the lower chamber using a cell viability assay according to the manufacturer's instructions.
 - Measure the signal (e.g., luminescence) using a plate reader.
- Data Analysis:

- Calculate the percentage of inhibition for each ONO-4057 concentration compared to the vehicle control.
- Determine the IC_{50} value of ONO-4057 by plotting the percentage of inhibition against the log of the antagonist concentration.

Neutrophil Chemotaxis Assay Workflow



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Caption: Workflow for a neutrophil chemotaxis assay with ONO-4057.

Troubleshooting Guide

Issue	Possible Cause(s)	Suggested Solution(s)
Powder appears discolored, clumpy, or has an unusual odor.	Degradation due to improper storage: Exposure to moisture, light, or high temperatures can cause chemical degradation. [3]	Discard the powder: Do not use if physical signs of degradation are present. Verify storage conditions: Ensure the powder is stored at -20°C in a tightly sealed, light-protected container.
Difficulty dissolving the powder in DMSO.	Low-quality or wet DMSO: Water in DMSO can reduce the solubility of hydrophobic compounds. Incomplete vortexing: The powder may not have been adequately mixed.	Use fresh, anhydrous DMSO. Vortex the solution for a longer period. Gentle warming (to room temperature) may also help.
Inconsistent or no inhibitory effect of ONO-4057 in assays.	Degraded ONO-4057 stock solution: Repeated freeze-thaw cycles or improper storage can lead to degradation. Incorrect concentration: Errors in calculation or dilution can lead to a sub-optimal concentration. High concentration of LTB4: A very high concentration of the agonist can overcome the antagonist's effect.	Prepare a fresh stock solution from powder. Aliquot stock solutions to minimize freeze-thaw cycles. Verify all calculations and dilutions. Perform a dose-response curve for LTB4 to determine the optimal concentration for your assay.
High background in chemotaxis assay (high migration in negative control).	Neutrophil activation during isolation: The isolation procedure can inadvertently activate neutrophils. Contaminants in media or serum: The assay medium may contain chemoattractants.	Handle cells gently during isolation. Use serum-free media or heat-inactivated serum.

Low signal or no response to LTB4.	Poor neutrophil viability: Cells may have been damaged during isolation or are not fresh. Inactive LTB4: The LTB4 may have degraded. Incorrect assay setup: The pore size of the membrane may be incorrect, or the chamber may be assembled improperly.	Check cell viability with Trypan Blue. Use freshly isolated neutrophils. Use a fresh, validated batch of LTB4. Verify the membrane pore size (typically 3-5 μm for neutrophils) and the correct assembly of the chamber.
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References

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- 2. The leukotriene B4 receptor antagonist ONO-4057 inhibits mesangioproliferative changes in anti-Thy-1 nephritis - PubMed [pubmed.ncbi.nlm.nih.gov]
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